

Physical and chemical properties of 3-Methoxy-9H-carbazole

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Compound of Interest

Compound Name: 3-Methoxy-9H-carbazole

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In-Depth Technical Guide: 3-Methoxy-9H-carbazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Methoxy-9H-carbazole**, a heterocyclic aromatic compound of significant interest in medicinal chemistry and materials science. This document collates available data on its physicochemical characteristics, spectral properties, and synthesis. It also elucidates its biological activity, with a particular focus on its role as an inhibitor of the NF-kB signaling pathway, a critical target in cancer drug development. Detailed experimental methodologies and structured data tables are presented to facilitate further research and application of this compound.

Chemical and Physical Properties

3-Methoxy-9H-carbazole is a derivative of carbazole with a methoxy group substituted at the 3-position of the carbazole ring.[1][2] The "9H" designation indicates that the nitrogen atom at position 9 is bonded to a hydrogen atom.[1] This substitution pattern influences the electronic distribution within the aromatic system, thereby affecting its chemical reactivity and physical properties.[1]



Tabulated Physical and Chemical Data

Property	Value	Source(s)
Molecular Formula	C13H11NO	[3]
Molecular Weight	197.23 g/mol	[4]
CAS Number	18992-85-3	[3]
IUPAC Name	3-methoxy-9H-carbazole	[3]
Melting Point	139-141 °C	[5]
Appearance	Solid	[4]
Solubility	Soluble in organic solvents such as chloroform, benzene, and ethanol.[6] Practically insoluble in water.[6]	[6]
рКа	Data not available in the searched literature.	
LogP (calculated)	3.7	[3]

Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **3-Methoxy-9H-carbazole**.

Tabulated Spectral Data



Technique	Key Peaks/Signals	Source(s)
¹ H NMR	Spectral data available, but specific peak assignments require further analysis.	[7]
¹³ C NMR	Spectral data available, but specific peak assignments require further analysis.	[7]
FT-IR	Characteristic peaks for N-H, C-H (aromatic and aliphatic), C-O, and C=C bonds are expected.	[8][9]
Mass Spectrometry (MS)	Molecular ion peak (M+) expected at m/z 197.	[3]
UV-Vis Spectroscopy	Absorption maxima are influenced by the solvent polarity.	[10][11][12][13]

Experimental Protocols Synthesis of 3-Methoxy-9H-carbazole via Ullmann Condensation

A common method for the synthesis of **3-Methoxy-9H-carbazole** is the Ullmann condensation, which involves the copper-catalyzed reaction of an aryl halide with an alcohol.[1] A specific protocol is adapted from a literature procedure for a similar carbazole derivative.[14]

Materials:

- 3-Bromo-9H-carbazole
- Copper(I) iodide (CuI)
- Sodium methoxide (NaOMe) in Methanol (5 M solution)



- Dry Dimethylformamide (DMF)
- Argon gas
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To a solution of 3-Bromo-9H-carbazole (40 mmol) in dry DMF (80 mL) under an argon atmosphere, add CuI (48 mmol).
- Add a 5 M solution of NaOMe in MeOH (0.80 mol) at room temperature.
- Heat the reaction mixture to 120 °C and stir overnight.
- After cooling to room temperature, evaporate the solvent under reduced pressure.
- To the residue, add saturated aqueous NaHCO₃.
- Extract the mixture with EtOAc three times.
- Combine the organic layers, dry over anhydrous Na₂SO₄, filter, and evaporate the solvent in vacuo to yield the crude product.

Purification by Recrystallization

The crude **3-Methoxy-9H-carbazole** can be purified by recrystallization.

Procedure:

- Dissolve the crude product in a minimal amount of a hot solvent, such as ethanol or an ethyl acetate/heptane mixture.[5][15][16]
- Allow the solution to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.



- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent.
- Dry the purified crystals under vacuum.

Analytical Methods

High-Performance Liquid Chromatography (HPLC): A general reverse-phase HPLC method can be adapted for the purity analysis of **3-Methoxy-9H-carbazole**.[17][18][19]

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water, potentially with a modifier like formic acid for MS compatibility.
- Detection: UV detection at a wavelength determined from the UV-Vis spectrum of the compound.

Chemical Reactivity and Biological Activity

The methoxy group at the 3-position is an electron-donating group, which activates the carbazole ring towards electrophilic substitution.[1] This property makes **3-Methoxy-9H-carbazole** a valuable intermediate in the synthesis of more complex molecules.[1]

Inhibition of NF-kB Signaling Pathway in Breast Cancer

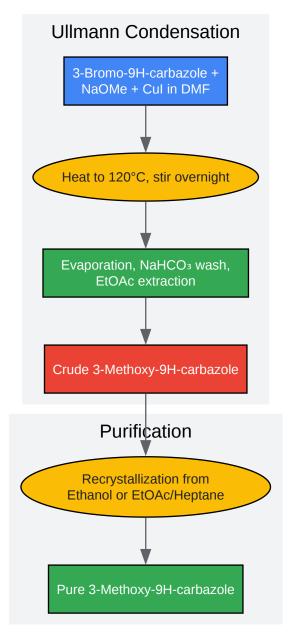
Recent studies have highlighted the potential of **3-Methoxy-9H-carbazole** as an anti-cancer agent. It has been shown to impede the growth of human breast cancer cells by suppressing the NF-kB signaling pathway.[16][20] The NF-kB pathway is a critical regulator of genes involved in inflammation, immunity, cell proliferation, and apoptosis. Its chronic activation is implicated in the progression of various cancers.

The proposed mechanism involves the inhibition of NF-κB, which in turn modulates the expression of downstream target genes such as Bcl-2 (an anti-apoptotic protein) and caspase-3 (a key executioner of apoptosis).[16] By suppressing NF-κB, **3-Methoxy-9H-carbazole** can induce apoptosis in cancer cells.



Visualizations Synthesis Workflow

Synthesis of 3-Methoxy-9H-carbazole



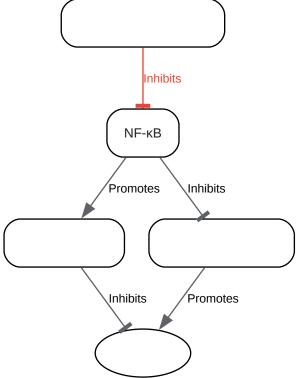
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Caption: Workflow for the synthesis and purification of **3-Methoxy-9H-carbazole**.

NF-κB Signaling Pathway Inhibition



Inhibition of NF-κB Signaling by 3-Methoxy-9H-carbazole



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Caption: Proposed mechanism of apoptosis induction via NF-kB inhibition.

Conclusion

3-Methoxy-9H-carbazole is a versatile compound with significant potential in both materials science and medicinal chemistry. Its synthesis is achievable through established methods like the Ullmann condensation. The key to its biological activity appears to be its ability to inhibit the NF-κB signaling pathway, making it a promising candidate for further investigation in the development of novel anti-cancer therapies. This guide provides a foundational repository of its known properties and methodologies to support and encourage future research endeavors.

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